

"5-Chloro-8-methylquinolin-3-amine chemical properties"

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Compound of Interest

Compound Name: 5-Chloro-8-methylquinolin-3-amine

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An In-depth Technical Guide to the Chemical Properties of **5-Chloro-8-methylquinolin-3-amine**

Introduction: The Quinoline Scaffold in Modern Chemistry

The quinoline ring system, a fusion of a benzene and a pyridine ring, stands as a cornerstone in heterocyclic chemistry. Its derivatives are renowned for a vast spectrum of biological activities and are integral to medicinal chemistry and materials science.^[1] The strategic placement of substituents on this scaffold dramatically modulates a molecule's physicochemical properties and pharmacological effects. This guide focuses on a specific, less-documented derivative: **5-Chloro-8-methylquinolin-3-amine**.

While extensive public data on this particular compound is scarce, its structure combines three critical functional groups whose effects on the quinoline core are well-understood. The 3-aminoquinoline motif is a recognized pharmacophore present in numerous bioactive alkaloids and synthetic molecules with applications against malaria, inflammation, and cancer.^[2] The 5-chloro substituent enhances lipophilicity and can influence metabolic stability and binding interactions, a common strategy in drug design.^[3] The 8-methyl group provides a sterically and electronically distinct feature, further tuning the molecule's properties.^{[4][5]}

This document serves as a comprehensive technical guide for researchers and drug development professionals. It consolidates the known identifying information for **5-Chloro-8-methylquinolin-3-amine** and builds upon it with a robust, predictive analysis of its chemical properties, plausible synthetic routes, and reactivity, grounded in the established chemistry of its constituent parts.

Core Physicochemical Properties

Direct experimental data for **5-Chloro-8-methylquinolin-3-amine** is not widely published. However, a reliable profile can be predicted by analyzing its structure and comparing it to related, well-characterized compounds. The properties of the parent 3-aminoquinoline, 5-chloroquinoline, and 8-methylquinoline scaffolds provide a strong basis for these predictions.

Property	5-Chloro-8-methylquinolin-3-amine (Predicted/Known)	Related Compound Data
Molecular Formula	C ₁₀ H ₉ ClN ₂	3-Aminoquinoline: C ₉ H ₈ N ₂ [6] 5-Chloroquinoline: C ₉ H ₆ ClN[7] 8-Methylquinoline: C ₁₀ H ₉ N[8]
Molecular Weight	192.65 g/mol	3-Aminoquinoline: 144.17 g/mol [6] 5-Chloroquinoline: 163.60 g/mol [7] 8-Methylquinoline: 143.18 g/mol [8]
CAS Number	1297654-79-5	3-Aminoquinoline: 580-17-6[6] 5-Chloroquinoline: 635-27-8[7] 8-Methylquinoline: 611-32-5[4]
Appearance	Predicted: Crystalline solid, likely off-white to yellow/brown.	3-Aminoquinoline: Solid 5-Chloroquinoline: White to light yellow powder/crystal[3] 8-Methylquinoline: Yellow liquid or oil[4][8]
Melting Point (°C)	Data not available. Predicted to be a solid with a distinct melting point, likely >100°C.	3-Aminoquinoline: 92-95 °C 5-Chloroquinoline: 32 °C[3] 8-Methylquinoline: -80 °C[9]
Boiling Point (°C)	Data not available.	5-Chloroquinoline: 263 °C[3] 8-Methylquinoline: ~248 °C[8]
Solubility	Predicted: Sparingly soluble in water; soluble in organic solvents like ethanol, DMSO, and chlorinated solvents.	8-Methylquinoline is slightly soluble in water.[4]
pKa	Data not available. Predicted to have two basic centers: the quinoline nitrogen (pKa ~4-5) and the more basic 3-amino group (pKa ~5-6).	The amino group is expected to be the primary site of protonation.

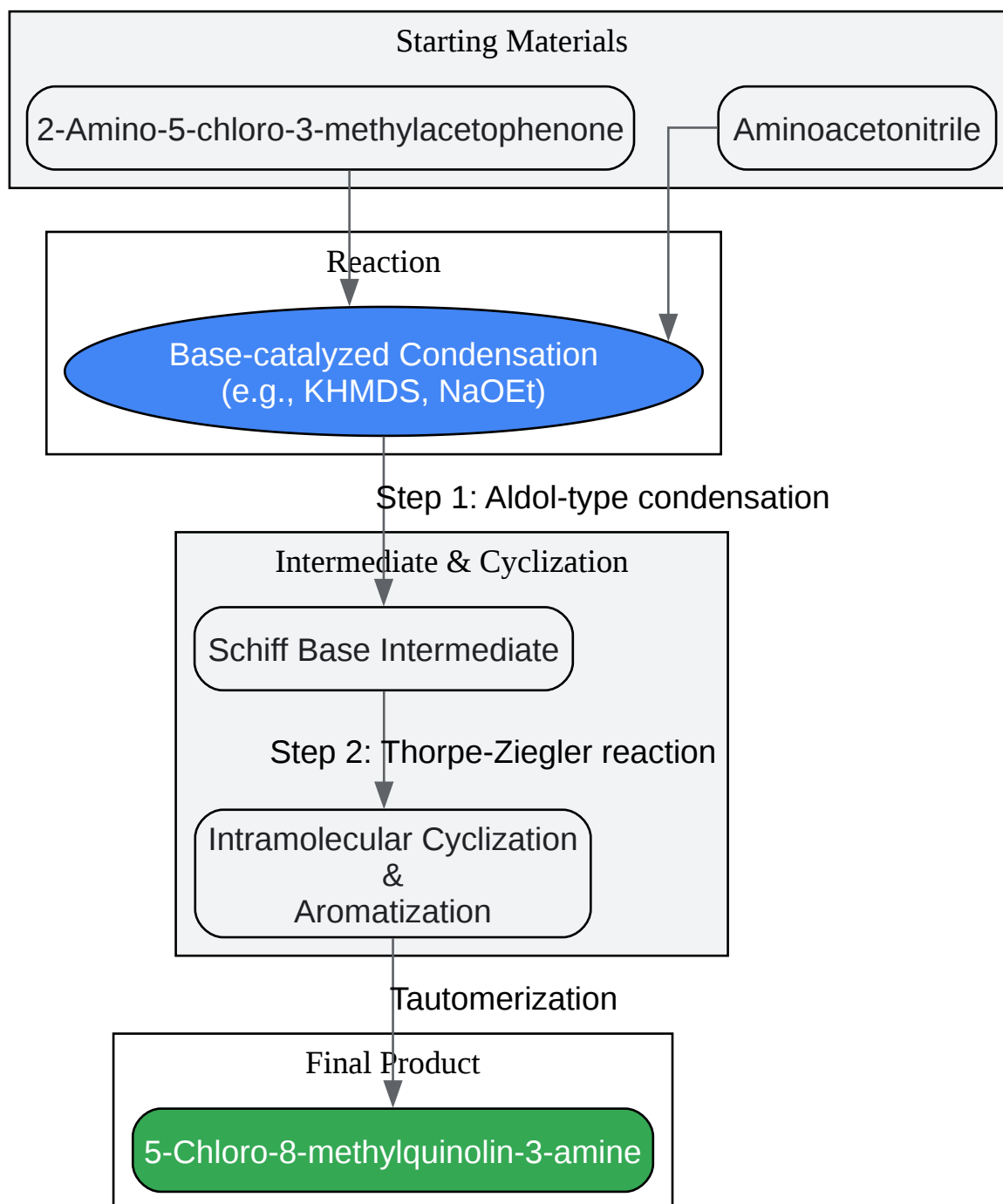
Synthesis and Methodologies: Constructing the Core Scaffold

While a specific, validated synthesis for **5-Chloro-8-methylquinolin-3-amine** is not published in readily accessible literature, established methods for quinoline construction provide highly plausible routes. The Friedländer synthesis is particularly well-suited for generating polysubstituted quinolines.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Proposed Synthetic Route: Modified Friedländer Annulation

The most logical approach involves the condensation of a substituted 2-aminoaryl ketone with a compound providing the C2 and C3 atoms of the quinoline ring, such as an α -amino nitrile.

Workflow: Friedländer Synthesis of the Target Compound



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Caption: Proposed Friedländer synthesis workflow.

Experimental Protocol (Hypothetical)

- **Reactant Preparation:** To a solution of 2-amino-5-chloro-3-methylacetophenone (1.0 eq) in a suitable anhydrous solvent (e.g., THF or Ethanol) under an inert atmosphere (N₂ or Ar), add aminoacetonitrile hydrochloride (1.2 eq) and a strong base such as potassium hexamethyldisilazide (KHMDs) or sodium ethoxide (2.5 eq).
- **Condensation and Cyclization:** Heat the reaction mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction likely proceeds through the formation of an intermediate Schiff base, followed by an intramolecular cyclization and subsequent aromatization to yield the final product.^[13]
- **Workup and Purification:** After the reaction is complete, cool the mixture to room temperature and quench with water. Extract the product into an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford pure **5-Chloro-8-methylquinolin-3-amine**.

Causality and Rationale: The Friedländer synthesis is a robust method for creating the quinoline core because it directly forms the pyridine ring onto a pre-functionalized benzene ring.^[14] The choice of a strong base is critical to deprotonate the α -carbon of the aminoacetonitrile, initiating the condensation with the ketone. The subsequent intramolecular cyclization is an example of a Thorpe-Ziegler reaction, which is highly efficient for forming five- and six-membered rings.

Predicted Spectroscopic Profile

Structural elucidation relies on a combination of spectroscopic techniques. The predicted data below is based on the known effects of each substituent on the quinoline scaffold.

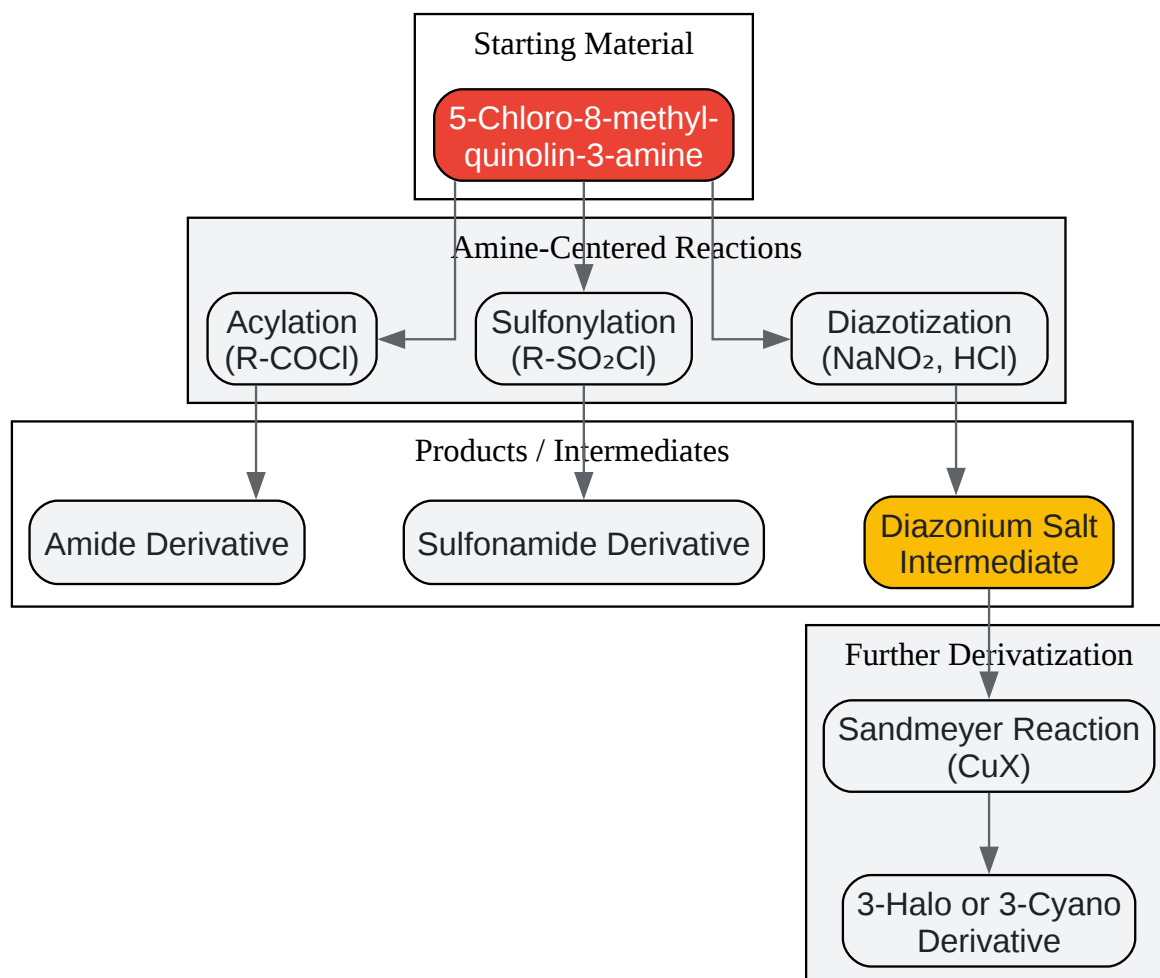
Technique	Predicted Spectral Features
¹ H NMR	Amine Protons (NH₂): A broad singlet, likely between 4.0-6.0 ppm, exchangeable with D₂O. Aromatic Protons: Four distinct signals in the aromatic region (7.0-9.0 ppm). Protons at C2 and C4 will appear as singlets or doublets, with the C4 proton likely shifted downfield due to proximity to the quinoline nitrogen. Protons at C6 and C7 will appear as doublets. Methyl Protons (CH₃): A singlet around 2.5-2.8 ppm.
¹³ C NMR	Approximately 10 distinct signals in the aromatic region (110-150 ppm). The carbon bearing the amino group (C3) would appear around 130-145 ppm, while the carbon bearing the chloro group (C5) would be in a similar region. The methyl carbon would appear upfield, around 15-25 ppm.
IR (Infrared)	N-H Stretch: A pair of medium-to-strong bands around 3300-3500 cm⁻¹ (asymmetric and symmetric stretching of the primary amine). C-H Stretch: Aromatic C-H stretches just above 3000 cm⁻¹, and aliphatic C-H stretches from the methyl group just below 3000 cm⁻¹. C=N & C=C Stretch: Multiple sharp bands in the 1500-1650 cm⁻¹ region, characteristic of the quinoline ring. C-Cl Stretch: A band in the fingerprint region, typically 600-800 cm⁻¹.
MS (Mass Spec.)	Molecular Ion (M⁺): A peak at m/z = 192. Isotopic Peak (M+2): A prominent peak at m/z = 194, with an intensity approximately one-third of the M⁺ peak, which is the characteristic isotopic signature for a molecule containing one chlorine atom.

Chemical Reactivity and Mechanistic Insights

The reactivity of **5-Chloro-8-methylquinolin-3-amine** is dictated by the interplay of its three key functional components: the basic quinoline nitrogen, the nucleophilic amino group, and the substituted aromatic system.

- **Basicity:** The 3-amino group is the most basic site on the molecule and will be the primary site of protonation in acidic media. The quinoline nitrogen is significantly less basic.
- **Electrophilic Aromatic Substitution (EAS):** The quinoline ring itself is electron-deficient and generally resistant to EAS. However, the powerful activating effect of the 3-amino group will dominate, directing incoming electrophiles. The most probable sites for substitution would be the C2 and C4 positions, although steric hindrance and the electronic influence of the other ring could direct substitution to the benzene portion of the scaffold.
- **Nucleophilic Reactions:** The primary site for synthetic modification is the 3-amino group. It can readily undergo standard reactions for aromatic amines:
 - **Acylation/Sulfonylation:** Reaction with acyl chlorides or sulfonyl chlorides to form amides and sulfonamides, respectively. This is a common strategy in medicinal chemistry to explore structure-activity relationships.
 - **Diazotization:** Reaction with nitrous acid (HNO_2) to form a diazonium salt. This intermediate is highly versatile and can be displaced by a wide range of nucleophiles (e.g., $-\text{OH}$, $-\text{CN}$, halides via Sandmeyer reaction), providing access to a vast library of derivatives.

Diagram: Key Reactivity Pathways



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Caption: Primary reaction pathways for derivatization.

Potential Applications in Drug Discovery

The 3-aminoquinoline scaffold is a privileged structure in medicinal chemistry.[2] The well-known 4-aminoquinolines, such as chloroquine and amodiaquine, are famous for their antimalarial properties, though their utility is hampered by resistance.[15][16] 8-Aminoquinolines like primaquine are also critical antimalarial agents.[17]

The title compound, **5-Chloro-8-methylquinolin-3-amine**, serves as an excellent starting point for new drug discovery campaigns for several reasons:

- **Antimalarial Potential:** Its structural similarity to known antimalarial quinolines makes it a candidate for developing agents that may overcome existing resistance mechanisms.[\[18\]](#)[\[19\]](#)
- **Anticancer and Antimicrobial Activity:** Many substituted aminoquinolines have demonstrated potent anticancer and antimicrobial activities.[\[17\]](#)[\[18\]](#) The specific substitution pattern of this compound offers a unique combination of lipophilicity (from Cl and methyl groups) and hydrogen bonding capability (from the amino group) that could be optimized for binding to various biological targets.
- **Chemical Tractability:** As outlined in the reactivity section, the 3-amino group provides a reliable chemical handle for building molecular diversity. Libraries of amide, sulfonamide, and other derivatives can be readily synthesized to probe structure-activity relationships and develop lead compounds.

In summary, while **5-Chloro-8-methylquinolin-3-amine** is not a widely commercialized or studied compound, its chemical architecture places it at a strategic intersection of known pharmacophores and synthetically versatile functional groups. It represents a valuable, unexplored scaffold for the development of novel therapeutic agents.

References

- Li, J., Feng, J., Chen, T., Xu, Z.-F., & Li, C.-Y. (2023). Synthesis of 3-aminoquinolines from α -imino rhodium carbenes and 2-aminobenzaldehydes. *Organic & Biomolecular Chemistry*. Available at: [\[Link\]](#)
- Estévez, J. C., & Villa, M. J. (n.d.). Friedländer Synthesis of Substituted Quinolines from N-Pivaloylanilines. Available at: [\[Link\]](#)
- Li, J., Feng, J., Chen, T., Xu, Z.-F., & Li, C.-Y. (2023). Synthesis of 3-aminoquinolines from α -imino rhodium carbenes and 2-aminobenzaldehydes. *Organic & Biomolecular Chemistry*, 21(30), 6141–6145. Available at: [\[Link\]](#)
- Organic Reactions. (n.d.). The Skraup Synthesis of Quinolines. Available at: [\[Link\]](#)

- Romero, A. H., & Delgado, J. F. (2025). 4-Aminoquinoline: a comprehensive review of synthetic strategies. [Journal Name, if available]. Available at: [\[Link\]](#)
- Bentham Science Publishers. (2024). Synthesis of Substituted Quinolines Using the Friedlander Reaction Under Microwave Irradiation Techniques. Available at: [\[Link\]](#)
- Pharmaguideline. (n.d.). Synthesis, Reactions and Medicinal Uses of Quinoline. Available at: [\[Link\]](#)
- ResearchGate. (2025). Friedlander Synthesis of Poly-Substituted Quinolines: A Mini Review. Available at: [\[Link\]](#)
- Canadian Journal of Research. (1949). THE PREPARATION OF QUINOLINES BY A MODIFIED SKRAUP REACTION. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 3-aminoquinoline derivatives of benzenesulphonamides. Available at: [\[Link\]](#)
- Google Patents. (n.d.). US6103904A - Skraup reaction process for synthesizing quinolones.
- PubChem. (n.d.). 8-Methylquinoline. Available at: [\[Link\]](#)
- PubChem. (n.d.). 5-Chloroquinoline. Available at: [\[Link\]](#)
- ResearchGate. (2025). A medicinal chemistry perspective on 4-aminoquinoline antimalarial drugs. Available at: [\[Link\]](#)
- Current Topics in Medicinal Chemistry. (2006). A Medicinal Chemistry Perspective on 4-Aminoquinoline Antimalarial Drugs. Available at: [\[Link\]](#)
- ResearchGate. (2025). Synthesis of substituted quinolines and heterocyclo[x,y-c]quinolines by the nucleophilic substitution and rearrangements of 4-chloro-2-methyl-3-nitroquinolines. Available at: [\[Link\]](#)
- Chem-Impex. (n.d.). 8-Methylquinoline. Available at: [\[Link\]](#)
- Chem-Impex. (n.d.). 5-Chloroquinoline. Available at: [\[Link\]](#)

- MDPI. (2000). Chemistry of Substituted Quinolinones. Part VI. Synthesis and Nucleophilic Reactions of 4-Chloro-8-methylquinolin-2(1H)-one and its Thione Analogue. Available at: [\[Link\]](#)
- Chemos GmbH&Co.KG. (n.d.). Safety Data Sheet: 8-Methylquinoline. Available at: [\[Link\]](#)
- PubChem. (n.d.). 5-Chloroquinoline-8-carboxylic acid. Available at: [\[Link\]](#)
- ScienceDirect. (2025). Quinolines by Three-Component Reaction: Synthesis and Photophysical Studies. Available at: [\[Link\]](#)
- Scribd. (n.d.). 8 Aminoquinolines 1. Available at: [\[Link\]](#)
- ACS Publications. (n.d.). Antimalarials. 11. Synthesis of 3- and 5-aminoquinolines as potential antimalarials. Available at: [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of Cloxyquin (CAS 130-16-5). Available at: [\[Link\]](#)
- PubChem. (n.d.). 3-Aminoquinoline. Available at: [\[Link\]](#)
- Arkat USA. (n.d.). Nucleophilic substitution and ring transformation reactions with 4-chloro-6-ethyl-3-nitropyran[3,2-c]quinoline-2,5(6H)-dione. Available at: [\[Link\]](#)
- PubMed. (2015). Synthesis of functionalized 3-, 5-, 6- and 8-aminoquinolines via intermediate (3-pyrrolin-1-yl)- and (2-oxopyrrolidin-1-yl)quinolines and evaluation of their antiparasmodial and antifungal activity. Available at: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of quinolines. Available at: [\[Link\]](#)
- ResearchGate. (2025). Nucleophilic substitution reaction of chloroquinolines with 1,2,4-triazole. i. synthesis of 4-(1h-1,2,4-triazol-1-yl)quinolines. Available at: [\[Link\]](#)
- Bentham Science. (2023). Chemistry of 2-Aminoquinolines: Synthesis, Reactivity, and Biological Activities. Available at: [\[Link\]](#)
- MDPI. (2022). A Review of Modifications of Quinoline Antimalarials: Mefloquine and (hydroxy)Chloroquine. Available at: [\[Link\]](#)

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Sources

- 1. Synthesis, Reactions and Medicinal Uses of Quinoline | Pharmaguideline [pharmaguideline.com]
- 2. Synthesis of 3-aminoquinolines from α -imino rhodium carbenes and 2-aminobenzaldehydes - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. chemimpex.com [chemimpex.com]
- 4. 8-Methylquinoline | 611-32-5 [chemicalbook.com]
- 5. CAS 611-32-5: 8-Methylquinoline | CymitQuimica [cymitquimica.com]
- 6. 3-Aminoquinoline | C₉H₈N₂ | CID 11375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 5-Chloroquinoline | C₉H₆ClN | CID 69458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 8-Methylquinoline | C₁₀H₉N | CID 11910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chemimpex.com [chemimpex.com]
- 10. benthamdirect.com [benthamdirect.com]
- 11. researchgate.net [researchgate.net]
- 12. alfa-chemistry.com [alfa-chemistry.com]
- 13. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. researchgate.net [researchgate.net]
- 16. benthamdirect.com [benthamdirect.com]
- 17. pdf.benchchem.com [pdf.benchchem.com]
- 18. 4-Aminoquinoline: a comprehensive review of synthetic strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]

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